HPLC retention time of Ala-Lys compared to other dipeptides

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Compound of Interest

Compound Name:	*Ala-Lys*
CAS No.:	*6366-77-4*
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A Comparative Guide to the HPLC Retention Time of Ala-Lys

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Ala-Lys** Retention Time in High-Performance Liquid Chromatography (HPLC) against other Dipeptides, Supported by Experimental Principles.

In the realm of peptide analysis and purification, High-Performance Liquid Chromatography (HPLC), particularly Reversed-Phase HPLC (RP-HPLC), stands as a cornerstone technique.[1][2][3] Its efficacy in separating complex peptide mixtures is crucial for research, drug development, and quality control. This guide provides a comparative analysis of the expected HPLC retention time of the dipeptide Alanine-Lysine (**Ala-Lys**) relative to other dipeptides, based on the fundamental principles of peptide chromatography.

The retention of peptides in RP-HPLC is primarily governed by the hydrophobicity of their constituent amino acids.[3][4] Peptides are separated based on their hydrophobic interaction with the stationary phase, which is typically a C8 or C18 alkyl chain bonded to silica.[3] A more hydrophobic peptide will interact more strongly with the stationary phase and thus have a

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longer retention time. Conversely, more hydrophilic (polar) peptides will have a weaker interaction and elute earlier.[4]

Comparative Retention Time Analysis

While direct experimental data comparing the retention time of **Ala-Lys** to a comprehensive list of other dipeptides under identical conditions is not readily available in a single source, we can predict the relative elution order based on the hydrophobicity of the amino acid side chains. Alanine (Ala) possesses a nonpolar, hydrophobic methyl side chain, while Lysine (Lys) has a side chain with a terminal primary amino group, making it basic and hydrophilic.

To facilitate a comparison, the following table summarizes the expected relative retention times of **Ala-Lys** and other selected dipeptides in RP-HPLC. The dipeptides are categorized based on the properties of their constituent amino acids to provide a logical comparison.

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Dipeptide	Amino Acid 1 (R-group)	Amino Acid 2 (R-group)	Expected Relative Retention Time	Rationale
Ala-Lys	Alanine (Hydrophobic)	Lysine (Hydrophilic, Basic)	Intermediate	Combination of a hydrophobic and a hydrophilic residue.
Gly-Gly	Glycine (Neutral)	Glycine (Neutral)	Shorter	Glycine has the smallest and least hydrophobic side chain (a hydrogen atom).
Ala-Ala	Alanine (Hydrophobic)	Alanine (Hydrophobic)	Longer	Contains two hydrophobic residues, leading to stronger interaction with the stationary phase.
Val-Val	Valine (Hydrophobic)	Valine (Hydrophobic)	Longer	Valine is more hydrophobic than Alanine, resulting in a longer retention time.
Leu-Leu	Leucine (Hydrophobic)	Leucine (Hydrophobic)	Much Longer	Leucine is significantly more hydrophobic than Alanine.
Phe-Phe	Phenylalanine (Aromatic, Hydrophobic)	Phenylalanine (Aromatic, Hydrophobic)	Much Longer	The aromatic side chain of Phenylalanine is highly hydrophobic.

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Ser-Ser	Serine (Polar, Hydrophilic)	Serine (Polar, Hydrophilic)	Shorter	The hydroxyl group in Serine's side chain makes it polar and hydrophilic.
Asp-Asp	Aspartic Acid (Acidic, Hydrophilic)	Aspartic Acid (Acidic, Hydrophilic)	Shorter	The carboxyl group in the side chain is highly polar and hydrophilic.
Arg-Arg	Arginine (Basic, Hydrophilic)	Arginine (Basic, Hydrophilic)	Shorter	The guanidinium group in Arginine's side chain is very polar and hydrophilic.
Ala-Val	Alanine (Hydrophobic)	Valine (Hydrophobic)	Longer than Ala-Ala	Valine is more hydrophobic than Alanine.
Gly-Lys	Glycine (Neutral)	Lysine (Hydrophilic, Basic)	Shorter than Ala-Lys	Glycine is less hydrophobic than Alanine.

Note: This table provides a qualitative comparison. The actual retention times can vary significantly based on the specific experimental conditions.[5]

Experimental Protocols

A typical experimental setup for the analysis of dipeptides like **Ala-Lys** using RP-HPLC would involve the following protocol.

Materials and Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a gradient pump, autosampler, column oven, and a UV detector.

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- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).[1]
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.[1]
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.[1]
- Dipeptide standards (including **Ala-Lys** and others for comparison).
- Sample vials.
- 0.22 µm syringe filters.

Sample Preparation:

- Dissolve the dipeptide standards in Mobile Phase A to a final concentration of approximately 1 mg/mL.
- Filter the sample solutions through a 0.22 µm syringe filter to remove any particulate matter before injection.

HPLC Method:

- Column: C18 reversed-phase, 4.6 x 250 mm, 5 µm.[1]
- Mobile Phase A: 0.1% TFA in Water.[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.[1]
- Gradient: A linear gradient from 5% to 60% Mobile Phase B over 30 minutes is a common starting point for peptide separations.
- Flow Rate: 1.0 mL/min.[1]
- Column Temperature: 30 °C. Temperature control is crucial as it can affect retention times.[5][6]
- Detection: UV at 214 nm or 220 nm, where the peptide bond absorbs.[2]
- Injection Volume: 20 µL.

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This protocol serves as a general guideline. Optimization of the gradient, flow rate, and other parameters may be necessary to achieve the best separation for a specific set of dipeptides.

Logical Workflow for Dipeptide HPLC Analysis

The following diagram illustrates the logical workflow for the HPLC analysis of dipeptides, from sample preparation to data analysis.

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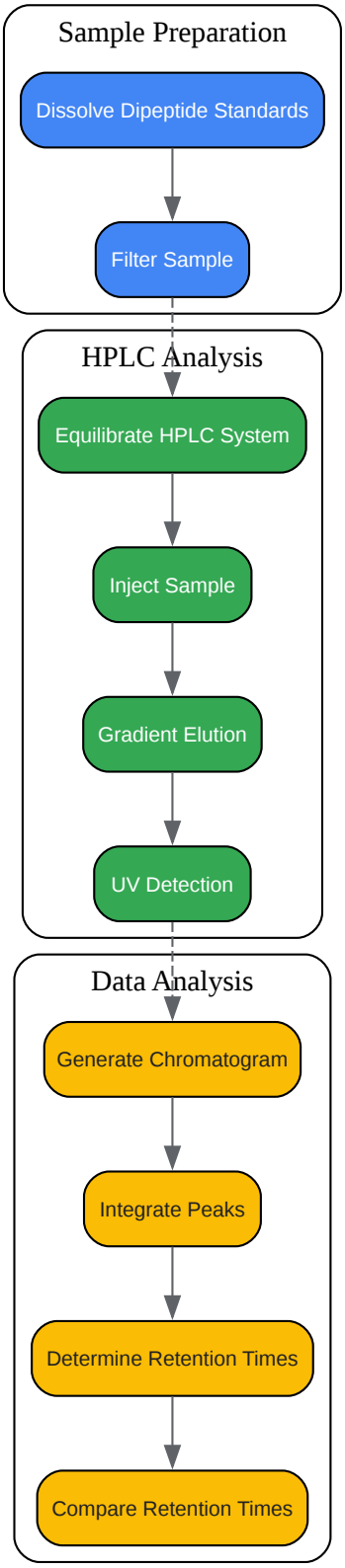

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Caption: Workflow for dipeptide analysis by HPLC.

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Factors Influencing Retention Time

Several factors can influence the retention time of peptides in HPLC, and controlling these is essential for reproducible results:[5][6]

- Mobile Phase Composition: The concentration of the organic solvent (e.g., acetonitrile) is a primary determinant of elution. Trifluoroacetic acid (TFA) is a common ion-pairing agent that helps to sharpen peaks.[3]
- Column Chemistry and Dimensions: The type of stationary phase (C18, C8, etc.), particle size, and column length all affect separation.[1]
- Temperature: Higher temperatures generally lead to shorter retention times.[5]
- Flow Rate: A higher flow rate will result in shorter retention times.[5]
- pH of the Mobile Phase: The pH can affect the charge state of the amino acid side chains, which in turn influences their polarity and retention.

By understanding these principles and controlling the experimental parameters, researchers can effectively utilize HPLC to separate and analyze dipeptides like **Ala-Lys** and make informed comparisons of their chromatographic behavior.

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